

Proper Disposal of ABBV-992: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: ABBV-992

Cat. No.: B15581206

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For immediate safety and logistical guidance, researchers, scientists, and drug development professionals must adhere to stringent disposal procedures for potent compounds like **ABBV-992**, a Bruton's tyrosine kinase (BTK) inhibitor. While a specific Safety Data Sheet (SDS) for **ABBV-992** is not publicly available, this guide provides essential procedures based on general best practices for potent pharmaceutical compounds and data from similar BTK inhibitors, such as Ibrutinib.

Disclaimer: This information is a guide and should be supplemented by a thorough risk assessment and the specific Safety Data Sheet (SDS) for any chemical being handled. In the absence of a specific SDS for **ABBV-992**, the procedures outlined below are based on general guidelines for hazardous pharmaceutical waste and information from the SDS for Ibrutinib.^{[1][2][3]}

I. Pre-Disposal Handling and Personal Protective Equipment (PPE)

Safe disposal begins with proper handling during use. Due to the potent nature of kinase inhibitors, minimizing exposure is critical.^[4]

Handling:

- Work in a well-ventilated area, preferably within a certified chemical fume hood, to prevent inhalation of dust or aerosols.^{[1][2]}

- Avoid direct contact with skin, eyes, and clothing.[1][2]
- Implement procedures to prevent ingestion and inhalation.[2]
- Wash hands thoroughly after handling.[2]

Personal Protective Equipment (PPE): The selection of appropriate PPE is crucial and should be based on a risk assessment of the specific laboratory procedures being performed.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Powder)	- Full-face powered air-purifying respirator (PAPR) or supplied-air respirator- Disposable, solid-front lab coat with tight-fitting cuffs- Double-gloving (e.g., nitrile)- Disposable sleeves	High risk of aerosolization and inhalation of potent powders. Full respiratory protection is essential.
Solution Preparation	- Chemical fume hood or other ventilated enclosure- Lab coat- Safety glasses with side shields or chemical splash goggles- Chemical-resistant gloves (e.g., nitrile)	Reduced risk of aerosolization compared to powders, but potential for splashes and spills still exists.

II. Segregation and Labeling of ABBV-992 Waste

Proper segregation and clear labeling of waste streams are fundamental to safe and compliant disposal.

Waste Categories:

- Unused/Expired Compound: Collect in a clearly labeled, sealed container. Do not dispose of down the drain or in regular trash.
- Contaminated Labware (e.g., vials, pipette tips, flasks): Collect in a designated, puncture-resistant, and sealed container.

- Contaminated Personal Protective Equipment (PPE) (e.g., gloves, lab coats, sleeves): Carefully doff PPE to avoid self-contamination and place it in a sealed bag or container.
- Aqueous Waste (e.g., from quenching reactions): Collect in a sealed, labeled container. Do not dispose of it down the drain.

Labeling: All waste containers must be clearly labeled with:

- The words "Hazardous Waste"
- The full chemical name: "**ABBV-992**"
- Any known hazard characteristics (e.g., "Toxic," "Reproductive Hazard") based on available information.^{[1][2][3]}

III. Disposal Procedures

The disposal of potent investigational compounds like **ABBV-992** is regulated by agencies such as the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).

Step-by-Step Disposal Protocol:

- Characterize the Waste: Based on available data (or data from similar compounds), determine if the waste is hazardous. Given that Ibrutinib is listed as potentially damaging to fertility and the unborn child, it is prudent to handle **ABBV-992** waste as hazardous.^{[1][2][3]}
- Segregate and Contain: Collect all waste streams into their appropriate, labeled containers as described in Section II. Ensure all containers are securely sealed.
- Store Securely: Keep all hazardous waste in a designated, secure area away from general laboratory traffic until it can be collected for disposal.
- Arrange for Professional Disposal: Contact your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste contractor to arrange for pickup and disposal.

- Incineration: The standard and recommended disposal method for potent pharmaceutical compounds is incineration at a permitted hazardous waste facility.[5] This process ensures the complete destruction of the active compound.
- Documentation: Maintain accurate records of the amount of waste generated and the date of disposal. A certificate of destruction should be obtained from the disposal vendor.[5]

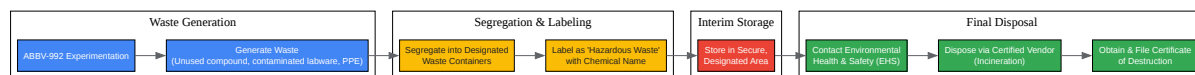
IV. Spill Management

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

- Evacuate and Secure the Area: Alert others in the vicinity and restrict access to the spill area.
- Don Appropriate PPE: At a minimum, this should include a lab coat, double gloves, and safety goggles. For larger spills of powdered material, respiratory protection is essential.
- Contain the Spill: Use a spill kit with appropriate absorbent materials to contain the spill. For powdered spills, gently cover with a damp paper towel to avoid creating dust.
- Clean the Area: Carefully collect the spilled material and absorbent into a hazardous waste container. Decontaminate the area with an appropriate cleaning solution.
- Dispose of Cleanup Materials: All materials used for cleanup must be disposed of as hazardous waste.
- Report the Spill: Report the incident to your EHS office.

V. Logical Workflow for ABBV-992 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **ABBV-992** and associated waste.



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Caption: Workflow for the safe disposal of **ABBV-992** waste.

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